

Stability and storage conditions for 6-Bromofuro[3,2-b]pyridine

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Compound of Interest

Compound Name: 6-Bromofuro[3,2-b]pyridine

Cat. No.: B1289315

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An In-depth Technical Guide to the Stability and Storage of **6-Bromofuro[3,2-b]pyridine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document synthesizes the best available information regarding the stability and storage of **6-Bromofuro[3,2-b]pyridine** and related compounds. Specific quantitative stability data for **6-Bromofuro[3,2-b]pyridine** is limited in publicly available literature. The recommendations provided are based on general knowledge of heterocyclic and brominated aromatic compounds and data from analogous structures. It is imperative to consult the manufacturer's specific safety data sheet (SDS) and conduct in-house stability studies for critical applications.

Introduction

6-Bromofuro[3,2-b]pyridine is a heterocyclic compound of interest in medicinal chemistry and materials science due to its unique scaffold. As with any specialized chemical reagent, understanding its stability profile and optimal storage conditions is crucial for ensuring its integrity, maximizing its shelf-life, and obtaining reliable results in experimental settings. This guide provides a comprehensive overview of the known stability characteristics and recommended storage and handling procedures for **6-Bromofuro[3,2-b]pyridine**.

Physicochemical Properties

While detailed physicochemical data for **6-Bromofuro[3,2-b]pyridine** is not extensively published, its derivatives are generally solids, appearing as powders or crystals. For instance, 3-Bromofuro[3,2-b]pyridine is described as pale cream to brown crystals or powder with a melting point range of 49.0-58.0°C.[1]

Stability Profile

The stability of **6-Bromofuro[3,2-b]pyridine** can be influenced by several factors, including temperature, light, moisture, and atmospheric oxygen.

3.1 Thermal Stability

Brominated heterocyclic compounds are typically stable at ambient temperatures for short periods. However, elevated temperatures should be avoided to prevent thermal decomposition. For a derivative, **6-Bromofuro[3,2-b]pyridine-2-carbaldehyde**, short-term storage at 4°C is recommended, while long-term storage is advised at -20°C to -80°C to ensure stability for up to six months.[2]

3.2 Photostability

Aromatic bromine compounds can be susceptible to photochemical degradation. Exposure to direct sunlight or strong artificial light, particularly UV light, may induce decomposition or unwanted reactions.[3] It is a general best practice to store such compounds in amber vials or in the dark to mitigate photolytic degradation.

3.3 Hydrolytic and Oxidative Stability

The furo[3,2-b]pyridine core is an aromatic system, which generally confers a degree of stability. However, the presence of the bromine atom and the fused furan and pyridine rings may present reactive sites. It is advisable to store the compound in a moisture-free environment to prevent potential hydrolysis.[4] Furthermore, storage in an oxygen-free atmosphere, such as under nitrogen or argon, can prevent oxidative degradation.[4]

Recommended Storage Conditions

To maintain the integrity and purity of **6-Bromofuro[3,2-b]pyridine**, the following storage conditions are recommended based on data for analogous compounds.

Table 1: Recommended Storage Conditions for **6-Bromofuro[3,2-b]pyridine**

Parameter	Recommendation	Rationale
Temperature	Short-term: 2-8°C. Long-term: -20°C to -80°C.[2]	Minimizes thermal degradation and preserves long-term stability.
Atmosphere	Inert gas (e.g., Nitrogen, Argon).[4]	Prevents oxidative degradation.
Light	Store in the dark (e.g., amber vial or opaque container).[3][4]	Prevents photolytic decomposition.
Moisture	Store in a dry environment with a tightly sealed container.[3][4]	Prevents hydrolysis and moisture-related degradation. [4]
Container	Tightly sealed, chemically resistant container (e.g., glass).[3]	Prevents contamination and exposure to atmospheric conditions.

Incompatible Materials and Conditions to Avoid

To prevent hazardous reactions and degradation of the compound, it is crucial to avoid contact with certain materials and exposure to specific conditions.

Table 2: Incompatible Materials and Conditions to Avoid

Category	Incompatible Materials / Conditions	Rationale
Chemicals	Strong oxidizing agents, Strong acids.	Potential for vigorous or hazardous reactions.
Environmental	Direct sunlight, UV light.[3][4]	Can induce photochemical reactions and degradation.[3]
Physical	High temperatures, open flames, sparks.	Risk of thermal decomposition and fire hazard.
Handling	Repeated freeze-thaw cycles.[2]	Can lead to degradation, especially for solutions.[2]

Experimental Protocols

While specific experimental protocols for the stability testing of **6-Bromofuro[3,2-b]pyridine** are not detailed in the provided search results, a general approach to assessing the stability of a new compound would involve the following:

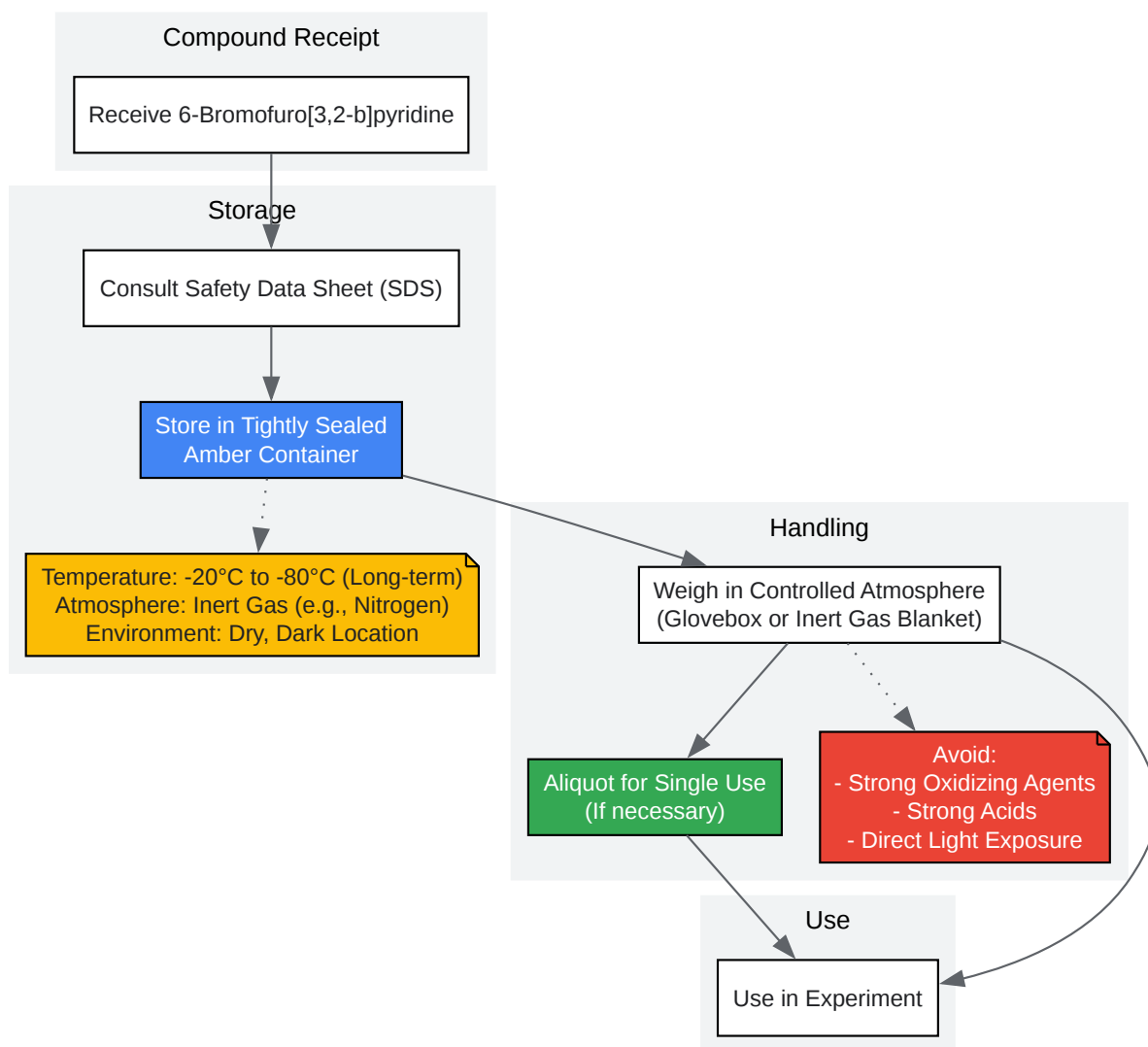
6.1 Forced Degradation Study Protocol

- Sample Preparation: Prepare solutions of **6-Bromofuro[3,2-b]pyridine** in appropriate solvents (e.g., acetonitrile, methanol, water with co-solvent).
- Stress Conditions: Expose the solutions to a range of stress conditions:
 - Acidic: 0.1 N HCl at a specified temperature (e.g., 60°C).
 - Basic: 0.1 N NaOH at a specified temperature (e.g., 60°C).
 - Oxidative: 3% H₂O₂ at room temperature.
 - Thermal: Heat the solid compound and a solution at a high temperature (e.g., 80°C).
 - Photolytic: Expose a solution to UV light (e.g., 254 nm) and visible light.
- Time Points: Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).

- Analysis: Analyze the samples using a stability-indicating HPLC method to quantify the parent compound and detect any degradation products.
- Characterization: If significant degradation is observed, attempt to isolate and characterize the degradation products using techniques like LC-MS and NMR.

Visualization of Handling and Storage Workflow

The following diagram illustrates the logical workflow for the proper storage and handling of **6-Bromofuro[3,2-b]pyridine** to ensure its stability.



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Caption: Logical workflow for storage and handling of **6-Bromofuro[3,2-b]pyridine**.

Conclusion

While specific quantitative stability data for **6-Bromofuro[3,2-b]pyridine** is not extensively documented, by following the principles of chemical storage for analogous brominated and

heterocyclic compounds, its integrity can be effectively maintained. Key considerations are protection from light, moisture, and oxygen, as well as storage at low temperatures. For critical applications, it is strongly recommended that researchers perform their own stability assessments under their specific experimental conditions.

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